

# (R)-2-Methylmorpholine: A Technical Guide to Commercial Availability, Synthesis, and Application

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2-Methylmorpholine

Cat. No.: B1581761

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of (R)-**2-Methylmorpholine**, a valuable heterocyclic building block in medicinal chemistry and drug discovery. The morpholine scaffold is a privileged structure, frequently incorporated into bioactive molecules to enhance physicochemical properties, metabolic stability, and target affinity.<sup>[1]</sup> This document details its commercial availability, physicochemical properties, illustrative synthetic and purification protocols, and key applications, with a focus on providing practical information for laboratory and development settings.

## Commercial Availability

(R)-**2-Methylmorpholine** and its hydrochloride salt are available from various chemical suppliers, catering to research and development needs. Purity levels are typically suitable for laboratory synthesis and screening purposes. Below is a summary of representative commercial suppliers and their offerings.

| Supplier                       | CAS Number  | Product Name                         | Purity        | Available Quantities  |
|--------------------------------|-------------|--------------------------------------|---------------|---|
| Sigma-Aldrich<br>(Synthonix)   | 790184-33-7 | (R)-2-Methylmorpholine               | 95%           | Custom quantities available. <a href="#">[2]</a>                |
| Energy Chemical                | 790184-33-7 | (2R)-2-Methylmorpholine              | 97%           | 1g, 5g, 10g, 15g, 25g, 100mg, 250mg. <a href="#">[3]</a>        |
| Capot Chemical Co., Ltd        | 790184-33-7 | (R)-2-Methylmorpholine               | 98%           | 1G, 5G, 10G, 25G. <a href="#">[3]</a>                           |
| Shanghai Balmxy Pharmaceutical | 790184-33-7 | (R)-2-Methylmorpholine               | 98%+          | 5g, 25g, 100g, 500g, 1kg, 5kg, 25kg, 100kg. <a href="#">[3]</a> |
| Fluorochem                     | 168038-14-0 | (R)-2-Methylmorpholine hydrochloride | 95%           | 250mg, 1g, 5g, 10g, 25g. <a href="#">[4]</a>                    |
| BLD Pharm                      | 790184-33-7 | (R)-2-Methylmorpholine               | Not specified | Available for online orders. <a href="#">[5]</a>                |

Note: Availability and product specifications are subject to change. Please consult the supplier's website for the most current information.

## Physicochemical and Safety Data

Key properties of (R)-2-Methylmorpholine and its hydrochloride salt are summarized below. This data is essential for reaction planning, handling, and storage.

## Physicochemical Properties

| Property            | (R)-2-Methylmorpholine               | (R)-2-Methylmorpholine Hydrochloride     |
|---------------------|--------------------------------------|--|
| CAS Number          | 790184-33-7[2]                       | 168038-14-0[4]                           |
| Molecular Formula   | C <sub>5</sub> H <sub>11</sub> NO[3] | C <sub>5</sub> H <sub>12</sub> ClNO[4]   |
| Molecular Weight    | 101.15 g/mol [3]                     | 137.61 g/mol [4]                         |
| Appearance          | Colorless to light yellow Liquid[6]  | Solid[4]                                 |
| IUPAC Name          | (2R)-2-methylmorpholine[2]           | (2R)-2-methylmorpholine;hydrochloride[7] |
| InChI Key           | LQMMFVPUIVBYII-RXMQYKEDSA-N[2]       | PJYFXNZOOMGPIL-NUBCRITNSA-N[4]           |
| Storage Temperature | Freezer (-20°C)[2][6]                | Not specified                            |

## Safety Information

Proper handling is crucial. The following hazard statements have been associated with **(R)-2-Methylmorpholine**. Users should consult the Safety Data Sheet (SDS) from their supplier for comprehensive information.

| Hazard Code | Description                                 |
|-------------|---|
| H226        | Flammable liquid and vapor.[2]              |
| H302        | Harmful if swallowed.[2]                    |
| H314        | Causes severe skin burns and eye damage.[2] |
| H315        | Causes skin irritation.[7]                  |
| H319        | Causes serious eye irritation.[7]           |
| H335        | May cause respiratory irritation.[7]        |

## Synthesis and Purification Protocols

While specific protocols for the asymmetric synthesis of (R)-**2-Methylmorpholine** are proprietary or found in specialized literature, general methods for the synthesis and purification of substituted morpholines can serve as a valuable guide.

### Illustrative Synthesis: N-Methylation of Morpholine

This protocol describes the synthesis of N-methylmorpholine from morpholine and paraformaldehyde, illustrating a common method for N-alkylation in heterocyclic chemistry.[\[8\]](#)

Reaction: Morpholine + Paraformaldehyde → N-Methylmorpholine

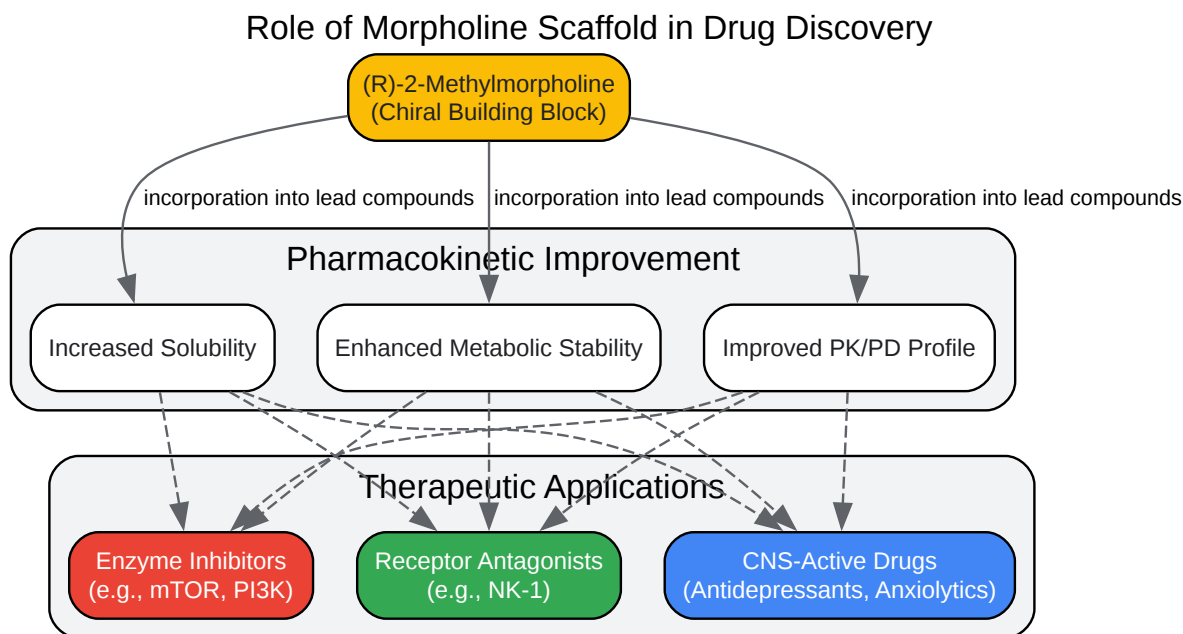
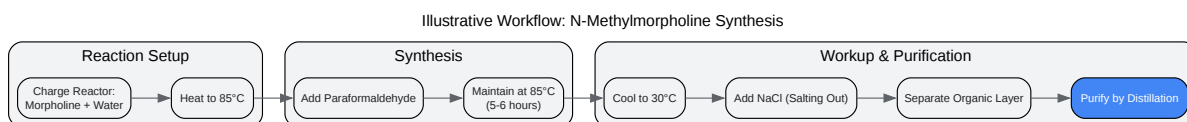
Materials:

- Morpholine (50g)
- Paraformaldehyde (55g)
- Water (25g)
- Sodium Chloride (10g)
- Reaction kettle with stirring and temperature control

Procedure:

- Charge the reaction kettle with 50g of morpholine and 25g of water.[\[8\]](#)
- Raise the temperature of the mixture to 85°C with stirring.[\[8\]](#)
- Gradually add 55g of paraformaldehyde to the reactor.
- Maintain the reaction at 85°C with continuous stirring for approximately 5-6 hours, or until no further tail gas is evolved.[\[8\]](#)
- Cool the reaction mixture to 30°C.
- Add 10g of sodium chloride to facilitate phase separation.[\[8\]](#)

- Separate the upper organic phase from the lower aqueous phase.
- The organic phase, containing the crude N-methylmorpholine, can be purified by rectification (distillation) to yield the final product.[8]



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## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

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